

Synergistic Effects of Chlorimuron-ethyl in Herbicide Combinations: A Comparative Guide

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Compound of Interest

Compound Name: Chlorimuron-ethyl

Cat. No.: B022764

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the synergistic effects of **chlorimuron-ethyl** when combined with other herbicides. By leveraging different modes of action, these combinations can enhance weed control efficacy, broaden the spectrum of targeted weeds, and help manage herbicide resistance. This document summarizes key experimental findings, details the methodologies used in these studies, and visualizes the underlying biochemical pathways and experimental workflows.

Overview of Chlorimuron-ethyl

Chlorimuron-ethyl is a selective, systemic herbicide belonging to the sulfonyleurea family. Its primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).^[1] This enzyme is critical for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants.^[1] Inhibition of ALS disrupts protein synthesis, leading to the cessation of cell division and plant growth, ultimately causing the death of susceptible weeds.^[1] It is effective for pre- and post-emergence control of broadleaf weeds in crops such as soybeans and peanuts.

Synergistic Combinations with Chlorimuron-ethyl

Tank-mixing **chlorimuron-ethyl** with herbicides that have different modes of action can result in synergistic weed control, where the combined effect is greater than the sum of the individual

effects. This guide focuses on the synergistic potential of **chlorimuron-ethyl** with two common partners: quizalofop-p-tefuryl (an ACCase inhibitor) and glyphosate (an EPSPS inhibitor).

Chlorimuron-ethyl + Quizalofop-p-tefuryl

This combination is particularly effective for broad-spectrum weed control in crops like soybeans, targeting both broadleaf weeds (controlled by **chlorimuron-ethyl**) and grass weeds (controlled by quizalofop-p-tefuryl).

Experimental Data Summary

The following table summarizes data from a field experiment conducted to evaluate the efficacy of **chlorimuron-ethyl** and quizalofop-p-tefuryl, alone and in combination, for weed management in irrigated soybean. The expected efficacy was calculated using Colby's method to determine the nature of the interaction.

Table 1: Efficacy of **Chlorimuron-ethyl** and Quizalofop-p-tefuryl Combination on Weed Control in Soybean

Herbicide Treatment	Application Rate (g a.i./ha)	Weed Species	Observed Efficacy (%) (Alone)	Observed Efficacy (%) (Combination)	Expected Efficacy (%)	Interaction
Chlorimuron-ethyl	9	Commelina benghalensis (Broadleaf)	75	92	87.75	Synergistic
Quizalofop-p-tefuryl	40	Commelina benghalensis (Broadleaf)	51			
Chlorimuron-ethyl	9	Cyperus rotundus (Sedge)	68	89	82.24	Synergistic
Quizalofop-p-tefuryl	40	Cyperus rotundus (Sedge)	45			
Chlorimuron-ethyl	9	Echinochloa colona (Grass)	35	95	91.55	Synergistic
Quizalofop-p-tefuryl	40	Echinochloa colona (Grass)	87			
Chlorimuron-ethyl	9	Dactyloctenium aegyptium (Grass)	42	93	90.19	Synergistic
Quizalofop-p-tefuryl	40	Dactyloctenium aegyptium (Grass)	83			

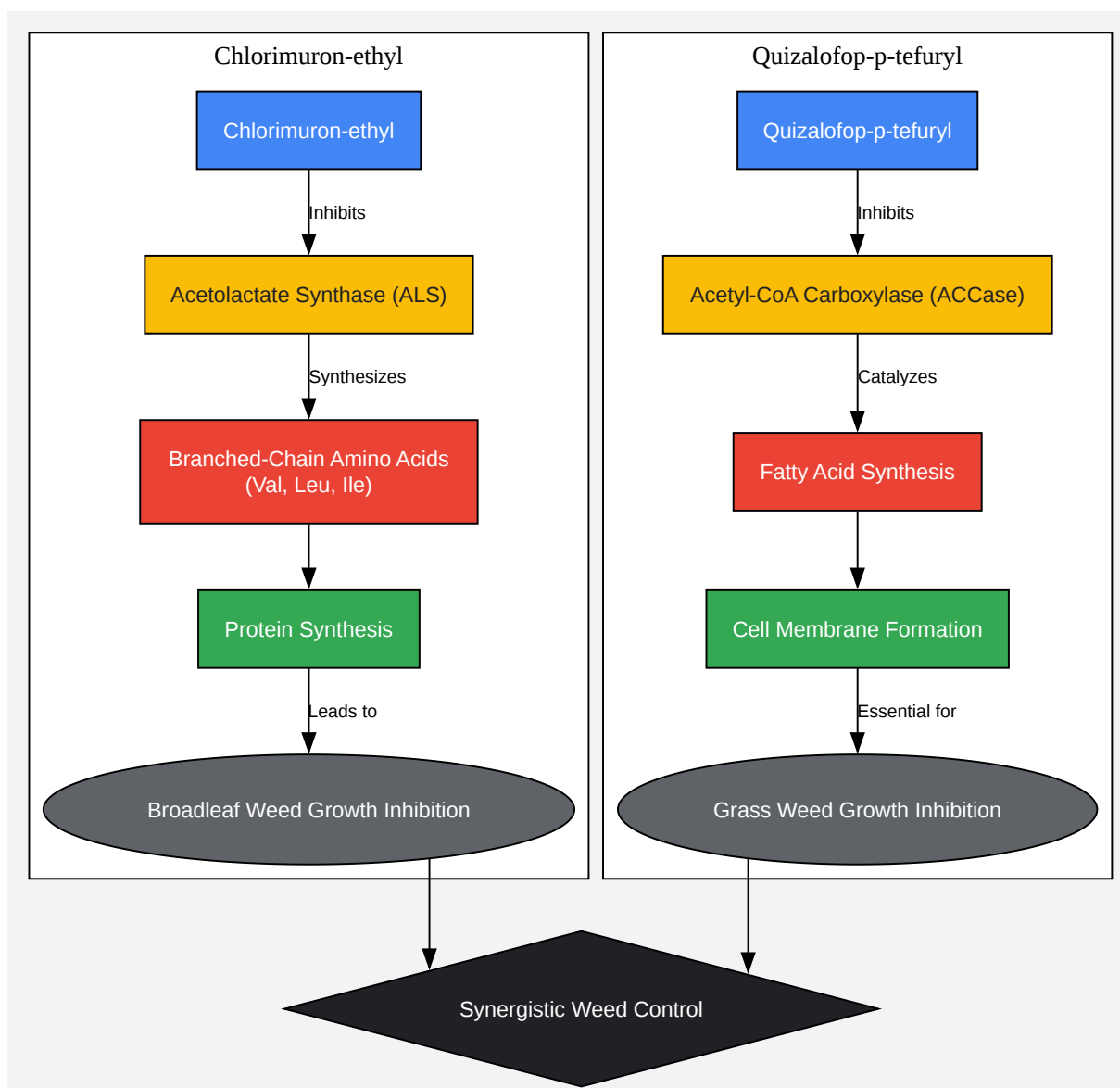
Data adapted from Sanjay et al., 2011. Expected Efficacy (E) = $A + B - (AB/100)$, where A and B are the efficacies of the individual herbicides.*

Experimental Protocol: Field Trial for Herbicide Synergy

The study was conducted as a field experiment laid out in a randomized block design with three replications. The treatments included a weedy check (no herbicide), **chlorimuron-ethyl** alone, quizalofop-p-tefuryl alone, and a tank mix of **chlorimuron-ethyl** and quizalofop-p-tefuryl. Herbicides were applied post-emergence at the 2-4 leaf stage of weeds using a knapsack sprayer. Weed control efficacy was visually assessed at 30 days after application by comparing the weed biomass in the treated plots to the weedy check.

Mechanism of Synergy

The synergy between **chlorimuron-ethyl** and quizalofop-p-tefuryl can be attributed to their complementary modes of action.



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Caption: Dual-action mechanism of **chlorimuron-ethyl** and quizalofop-p-tefuryl.

Chlorimuron-ethyl + Glyphosate

The combination of **chlorimuron-ethyl** and glyphosate is a common practice, especially in burndown applications before crop emergence and in glyphosate-tolerant cropping systems. This tank mix provides broad-spectrum control of both broadleaf and grass weeds and can be particularly effective against weeds that have developed resistance to glyphosate.

Experimental Data Summary

While many studies confirm the enhanced weed control of this combination, detailed quantitative data for a direct Colby's method analysis is not readily available in the reviewed literature. However, field observations consistently show that the addition of **chlorimuron-ethyl** to glyphosate improves the control of several key broadleaf weeds compared to glyphosate applied alone.

Table 2: General Performance of **Chlorimuron-ethyl** and Glyphosate Combination

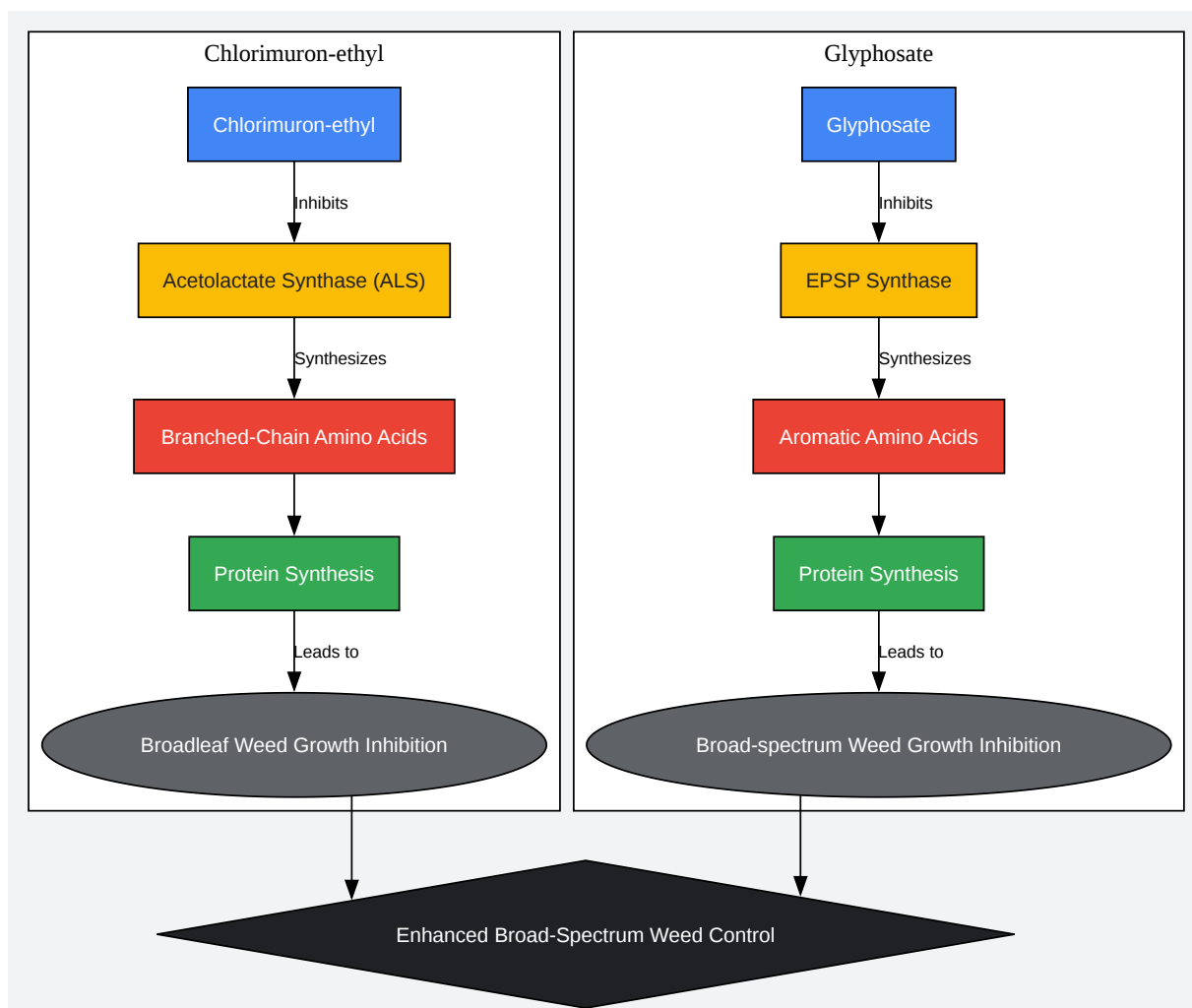
Herbicide Treatment	Application Rate (g a.i./ha)	Target Weeds	General Observation
Glyphosate	560 - 1120	General weed spectrum	Good control of many grasses and some broadleaf weeds.
Chlorimuron-ethyl	8 - 12	Broadleaf weeds	Good control of susceptible broadleaf weeds.
Glyphosate + Chlorimuron-ethyl	560-1120 + 8-12	Broad-spectrum	Improved control of broadleaf weeds like morningglory, pigweed, and velvetleaf compared to glyphosate alone. Provides residual control of small-seeded broadleaf weeds.

Experimental Protocol: Burndown and Post-emergence Field Trials

A typical experimental design for evaluating this combination would be a randomized complete block design with multiple replications. Treatments would include an untreated control, glyphosate alone at various rates, **chlorimuron-ethyl** alone, and tank mixtures of both herbicides at different rate combinations. Applications would be made to actively growing weeds, and evaluations would be conducted at set intervals (e.g., 7, 14, and 28 days after treatment) to assess percent weed control visually.

Mechanism of Synergy

The synergistic effect of combining **chlorimuron-ethyl** and glyphosate stems from their distinct modes of action, which target different essential plant processes.

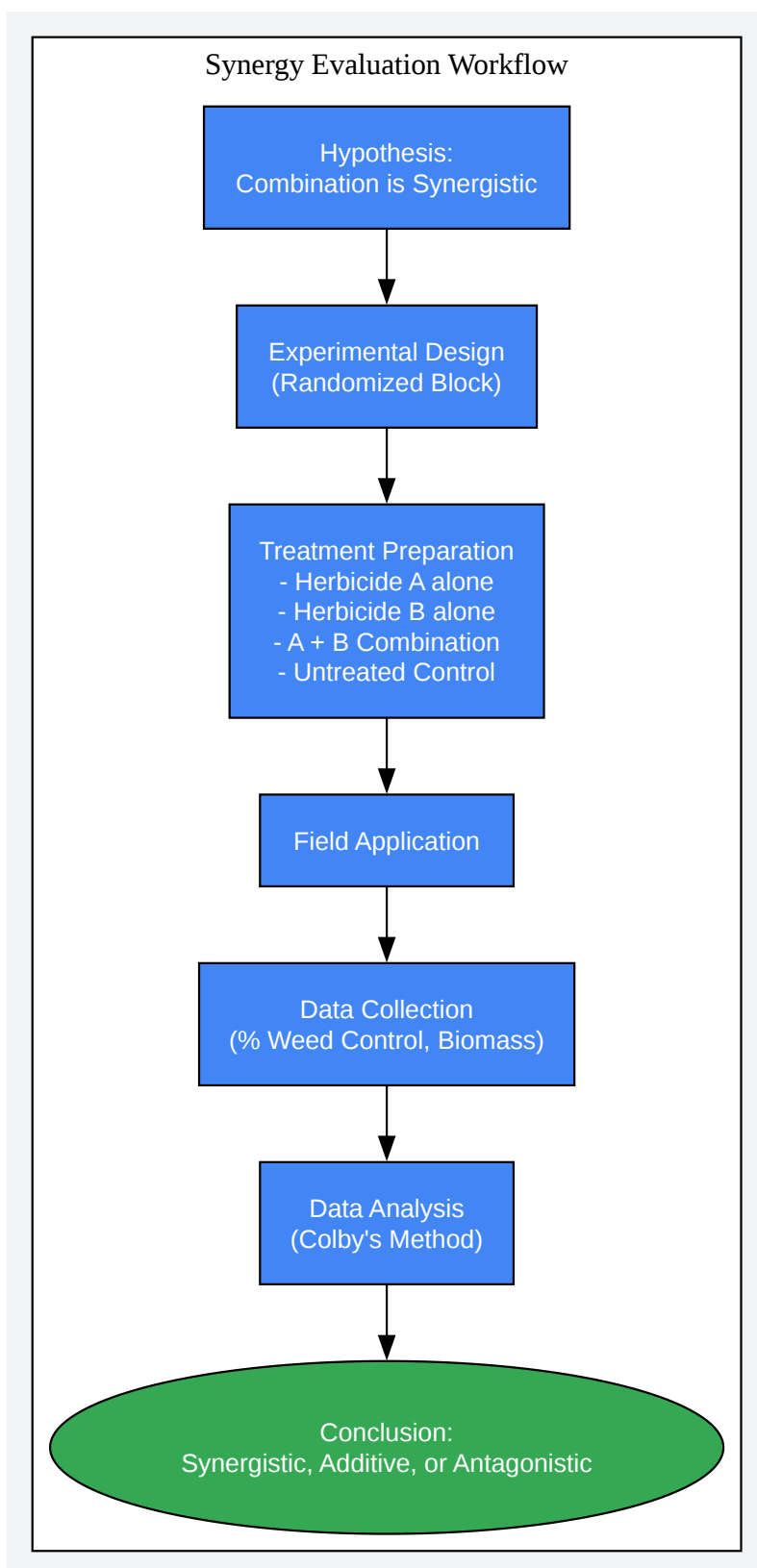


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Caption: Complementary biochemical pathways inhibited by **chlorimuron-ethyl** and glyphosate.

Experimental Workflow for Synergy Evaluation

The determination of synergistic effects between herbicides follows a structured experimental workflow.



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References

- 1. Residual effect of chlorimuron-ethyl tank mixed with glyphosate applied as a burndown treatment for pre-site preparation in soybean - Weed Control Journal [weedcontroljournal.org]
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